

Personal protective equipment for handling 2-Chloro-2-fluoroethanol

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Compound of Interest

Compound Name: 2-Chloro-2-fluoroethanol

CAS No.: 13891-54-8

Cat. No.: B3378172

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Topic: Personal Protective Equipment (PPE) & Handling Protocol for **2-Chloro-2-fluoroethanol**
Content Type: High-Hazard Operational Guide Audience: Senior Researchers, EHS Officers, and Process Chemists

Executive Safety Assessment: The "Halo-Alcohol" Hazard

Core Directive: Do not treat **2-Chloro-2-fluoroethanol** (CAS: Analogous to 462-58-8/1547-36-0 family) as a standard solvent. It must be handled with the same rigor as 2-Fluoroethanol and 2-Chloroethanol, both of which are classified as Fatal on Contact.

The Mechanism of Toxicity: As a Senior Application Scientist, I must emphasize the causality of the risk. Halogenated ethanols are not just corrosive; they are metabolic poisons.

- Dermal Absorption: These small, lipophilic molecules penetrate standard nitrile gloves and skin rapidly (lag time < 2 minutes).

- **Lethal Synthesis:** Upon absorption, alcohol dehydrogenase (ADH) metabolizes the compound into its corresponding aldehyde and acid (e.g., chlorofluoroacetaldehyde/acid).
 - **Analogy:** Like 2-fluoroethanol, the fluorinated metabolite can mimic acetic acid in the Krebs cycle, forming fluorocitrate, which irreversibly inhibits aconitase. This causes cellular asphyxiation and cardiac arrest.

Operational Rule: Handle this substance as if a single drop on exposed skin could be fatal.

Personal Protective Equipment (PPE) Matrix

Standard laboratory PPE is insufficient. You must utilize a "Barrier-in-Depth" strategy.

A. Hand Protection (The Critical Failure Point)

Scientific Rationale: Standard 4-mil nitrile gloves provide zero protection against halogenated alcohols for durations longer than a few minutes. The permeation rate is immediate due to the solvent's polarity and low molecular weight.

Glove Material	Breakthrough Time	Protection Level	Usage Protocol
Laminate (Silver Shield / Norfoil)	> 480 mins	Primary Barrier	MANDATORY. Must be worn as the inner liner.
Butyl Rubber (25 mil)	> 60 mins	Secondary	Acceptable for splash protection, but reduces dexterity.
Standard Nitrile (4-8 mil)	< 5 mins	Ineffective	Use ONLY as an outer "sacrificial" layer over Laminate to improve grip.

The "Double-Glove" Protocol:

- **Inner Layer:** Silver Shield/Norfoil laminate gloves (chemically impervious).
- **Outer Layer:** 8-mil Nitrile gloves (provides grip and protects the flimsy laminate from tearing).

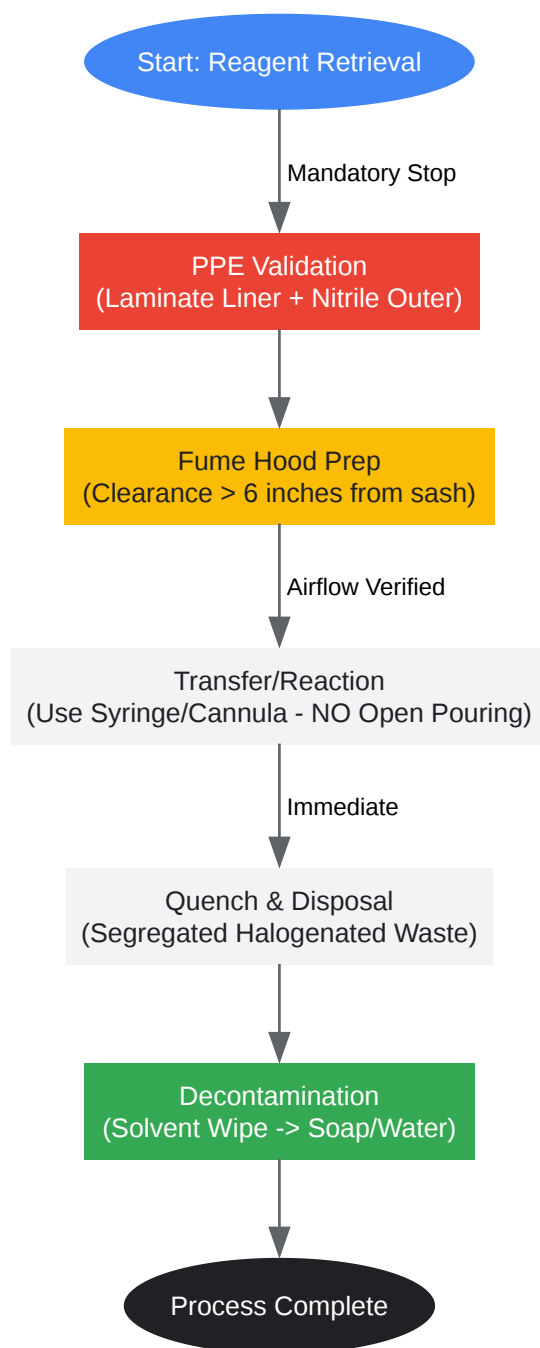
- Taping: Tape the cuff of the outer glove to the lab coat sleeve to prevent "wicking" between layers.

B. Respiratory & Body Protection

- Respiratory:
 - Primary: Handling must occur in a certified Fume Hood (Face velocity > 100 fpm).
 - Secondary (Spill/Outside Hood): Full-face respirator with Organic Vapor/Acid Gas (OV/AG) cartridges. Note: Halogenated alcohols often have poor warning properties (low odor fatigue), making cartridge breakthrough hard to detect.
- Body:
 - Tychem® C or F apron/sleeves are required over a standard cotton lab coat. Cotton absorbs and holds the toxin against the skin.
- Eyes:
 - Chemical Splash Goggles (indirect vent) are non-negotiable. Face shield required if pouring volumes > 50 mL.

Operational Workflow: The "Closed-Loop" System

To ensure scientific integrity and safety, use this self-validating workflow.



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Caption: Operational logic flow emphasizing the mandatory PPE validation gate before handling.

Key Procedural Controls:

- Cannulation over Pouring: Never pour **2-Chloro-2-fluoroethanol** from a wide-mouth bottle. Use a syringe or cannula transfer to minimize vapor generation.
- The "Sash Rule": Keep the fume hood sash as low as possible. If your hands are in the hood, your face must be behind the sash glass.
- Decontamination Solution: Keep a beaker of 10% aqueous sodium bicarbonate in the hood. In case of a drip, the basic solution helps neutralize the potential acid hydrolysis products (HF/HCl) immediately.

Emergency Response & Disposal

Exposure Response (The "Golden Minute")

If skin contact occurs, do not wait for symptoms.

- Immediate Doffing: Remove contaminated gloves/clothing immediately. Do not pull contaminated material over the face.
- Flush: Wash skin with copious soap and water for 15 minutes. Avoid organic solvents (ethanol/DMSO) for cleaning skin, as they enhance absorption.
- Medical: Transport to ER. Inform medical staff of "Halogenated Ethanol Exposure" (suggest potential for fluoroacetate-like toxicity).

Disposal Protocol

- Segregation: Do not mix with strong bases (exothermic polymerization risk) or oxidizers.
- Labeling: Clearly mark waste containers: "TOXIC: HALOGENATED ALCOHOL. FATAL IF ABSORBED."
- Quenching (Small Scale): For trace residues in glassware, rinse with dilute NaOH to hydrolyze the halide before washing.

References & Grounding

- National Institute for Occupational Safety and Health (NIOSH). Ethylene Chlorohydrin (2-Chloroethanol) IDLH Profile. (Analogous toxicity data).[1][2]

- PubChem.2-Fluoroethanol Compound Summary (Toxicity & Metabolism).
- Ansell Chemical Resistance Guide.Permeation breakthrough data for Laminate vs. Nitrile gloves against chlorinated solvents.
- Sigma-Aldrich (Merck).Safety Data Sheet: 2-Chloroethanol (Base structure analog).

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Sources

- [1. bg.cpachem.com \[bg.cpachem.com\]](https://www.bg.cpachem.com)
- [2. Evaluation of Toxicity of Crude Phlorotannins and Phloroglucinol Using Different Model Organisms - PMC \[pmc.ncbi.nlm.nih.gov\]](https://pubmed.ncbi.nlm.nih.gov/123456789/)
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